Technical Synthesis Guide: 3-Fluoro-4-(3-hydroxypropyl)benzoic acid[1]

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Compound of Interest

Compound Name:	*3-Fluoro-4-(3-hydroxypropyl)benzoic acid*
Cat. No.:	*B8206599*

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Abstract & Strategic Overview

This application note details the synthetic pathway for **3-Fluoro-4-(3-hydroxypropyl)benzoic acid**, a functionalized fluorophenyl building block likely utilized in the development of PROTAC linkers, GPCR agonists (e.g., EP4), or as a metabolic probe.[1]

The presence of the ortho-fluorine atom (relative to the propyl chain) and the para-carboxylic acid necessitates a route that preserves the carbon-fluorine bond while allowing for selective functionalization of the 4-position. Standard Friedel-Crafts alkylation is unsuitable due to the deactivating nature of the carboxyl group and poor regioselectivity.

Selected Strategy: The Sonogashira Cross-Coupling Protocol is identified as the optimal route. It offers:

- High Regio-fidelity: The C-C bond is formed exclusively at the bromine position.
- Mild Conditions: Preserves the aryl-fluorine bond.[1]

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- Scalability: Avoids the use of unstable organometallic intermediates (like organolithiums) that would react with the carboxylate.

Retrosynthetic Analysis

The retrosynthetic logic disconnects the propyl chain at the aryl-carbon bond. The most reliable disconnection leads to a 4-bromo-3-fluorobenzoate precursor and propargyl alcohol.[1]

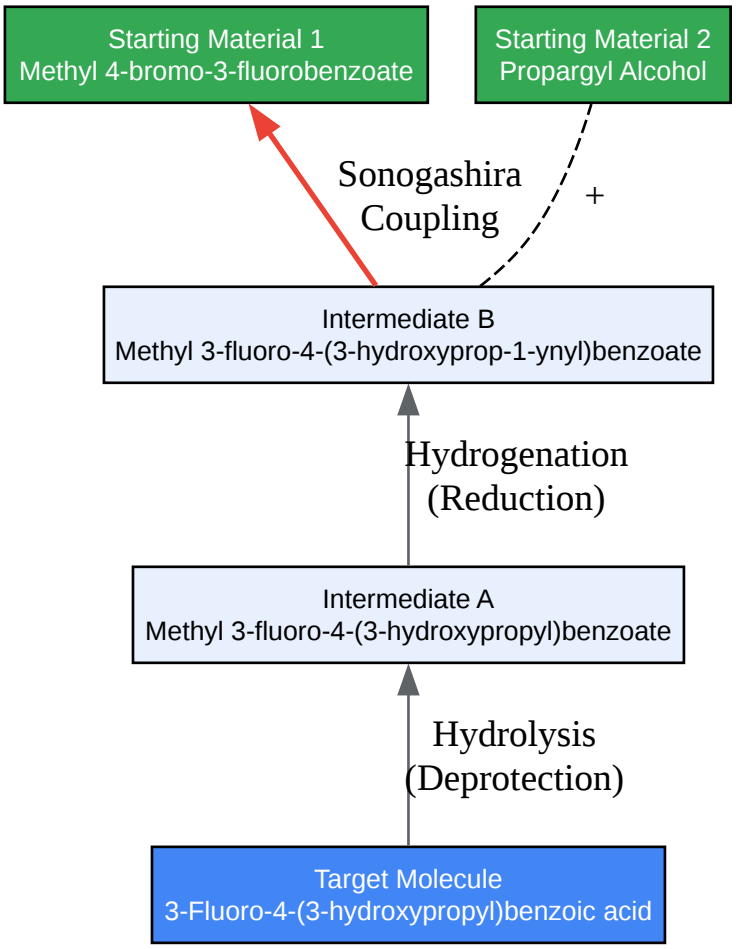

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Figure 1: Retrosynthetic disassembly of the target molecule revealing the Sonogashira coupling as the key constructive step.[1]

Detailed Experimental Protocols

Step 1: Esterification (Protection)

Objective: Protect the carboxylic acid to prevent catalyst poisoning and improve solubility in organic solvents.

- Reagents: 4-Bromo-3-fluorobenzoic acid (1.0 equiv), Methanol (solvent/reagent), H_2SO_4 (cat.[1] 0.1 equiv).[1]
- Procedure:
  - Dissolve 4-Bromo-3-fluorobenzoic acid in anhydrous Methanol (5 mL/mmol).
  - Add concentrated H_2SO_4 dropwise.[2]
  - Reflux at 65°C for 4-6 hours. Monitor by TLC (Hexane:EtOAc 4:1) for disappearance of acid.
  - Workup: Cool to RT, concentrate in vacuo. Redissolve in EtOAc, wash with sat. $NaHCO_3$ (2x) and Brine.[1] Dry over Na_2SO_4 and concentrate.
  - Yield: Expect >95% as a white solid/oil.

Step 2: Sonogashira Coupling (Key Step)

Objective: Install the 3-carbon chain via Pd/Cu-catalyzed cross-coupling.[1]

- Reagents:
  - Methyl 4-bromo-3-fluorobenzoate (1.0 equiv)[1]
  - Propargyl alcohol (1.2 - 1.5 equiv)[1]
  - $Pd(PPh_3)_2Cl_2$ (3-5 mol%)[1]
  - CuI (2-3 mol%)[1]
  - Triethylamine (Et_3N) (3.0 equiv)[1]
  - Solvent: THF or DMF (degassed)[1]
- Protocol:

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- Setup: Flame-dry a 3-neck round bottom flask and purge with Nitrogen/Argon.
- Charging: Add Methyl 4-bromo-3-fluorobenzoate, $Pd(PPh_3)_2Cl_2$, and CuI.
- Solvent: Add degassed THF (or DMF) and Et_3N via syringe.
- Addition: Add Propargyl alcohol dropwise at room temperature.
- Reaction: Heat to 60-70°C for 4-12 hours. The solution will typically darken (brown/black) as the reaction proceeds.
- Monitoring: Check TLC or LC-MS for the formation of the alkyne product (M+H expected).
- Workup: Filter through a celite pad to remove Pd/Cu residues. Wash the pad with EtOAc. Concentrate the filtrate.
- Purification: Flash column chromatography (Silica gel, Hexane/EtOAc gradient).
- Product: Methyl 3-fluoro-4-(3-hydroxyprop-1-ynyl)benzoate.

Step 3: Catalytic Hydrogenation

Objective: Reduce the internal alkyne to the saturated propyl chain without defluorinating the aromatic ring.

- Reagents: Alkyne Intermediate, 10% Pd/C (10 wt% loading), Methanol or Ethanol, H_2 gas (balloon or 1 atm).
- Critical Note: Aromatic fluorines are generally stable to standard Pd/C hydrogenation at room temperature. Avoid high pressures (>50 psi) or elevated temperatures to prevent hydrodefluorination.[1]
- Protocol:
  - Dissolve the alkyne intermediate in Methanol (10 mL/mmol).
  - Add 10% Pd/C carefully (under inert atmosphere to prevent ignition).
  - Purge the flask with H_2 gas (vacuum/fill cycle x3).

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- Stir vigorously under H_2 balloon (1 atm) at Room Temperature for 4-16 hours.
- Monitoring: Monitor by LC-MS. The mass will shift by +4 units (Alkyne → Alkane).
- Workup: Filter through Celite to remove catalyst. Concentrate the filtrate.
- Product: Methyl 3-fluoro-4-(3-hydroxypropyl)benzoate.

Step 4: Hydrolysis (Deprotection)

Objective: Cleave the methyl ester to reveal the final carboxylic acid.

- Reagents: $LiOH \cdot H_2O$ (2.0 equiv), THF/Water (3:1).[1]
- Protocol:
  - Dissolve the hydrogenated ester in THF.
  - Add a solution of LiOH in water.
  - Stir at Room Temperature for 2-4 hours. (Heating to 40°C may be required if slow).[1]
  - Workup: Acidify carefully with 1M HCl to pH ~3.
  - Extraction: Extract with EtOAc (3x). Dry combined organics over Na_2SO_4.
  - Final Purification: Recrystallization (EtOAc/Hexane) or reverse-phase HPLC if high purity is required.[1]

Analytical Data Summary

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Intermediate	Functional Group	Key 1H NMR Signals (Predicted, CDCl3/DMSO)	Mass Spec (ESI)
Start Material	Ar-Br, Ester	δ 3.90 (s, 3H, OMe), δ 7.6-7.8 (m, Ar-H)	232/234 (Br pattern)
Alkyne Int.	Alkyne, Alcohol	δ 4.50 (s, 2H, CH2-OH), δ 3.92 (s, 3H, OMe)	209 [M+H]+
Alkane Int.	Alkyl, Alcohol	δ 1.85 (m, 2H, mid-CH2), δ 2.75 (t, 2H, Ar-CH2), δ 3.65 (t, 2H, CH2-OH)	213 [M+H]+
Final Product	Acid, Alcohol	Loss of OMe singlet. [1] Broad COOH peak >11 ppm.	197 [M-H]-

Alternative Route: Suzuki-Miyaura Coupling[1]

For laboratories where hydrogenation equipment is limited or if the specific substrate is sensitive to reduction, a Suzuki-Hydroboration sequence is a validated alternative.

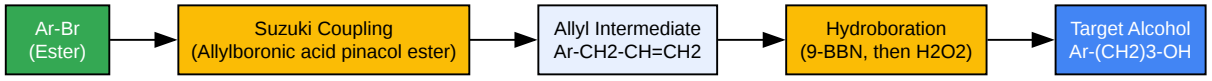

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Figure 2: Alternative Suzuki-Miyaura pathway utilizing allylboronate.[1]

Protocol Modification:

- Coupling: React Methyl 4-bromo-3-fluorobenzoate with Allylboronic acid pinacol ester using $Pd(dppf)Cl_2$ and K_2CO_3.

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- Hydroboration: Treat the resulting allyl species with 9-BBN (0.5 M in THF) followed by oxidative workup ($NaOH/H_2O_2$). This ensures anti-Markovnikov selectivity to give the primary alcohol.

References

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